

Crystal Structure of Aluminum Chlorate Hexahydrate: A Review of Available Data

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Compound of Interest

Compound Name: Aluminum chlorate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

A comprehensive review of publicly available scientific literature and crystallographic databases reveals that the crystal structure of **aluminum chlorate** hexahydrate, $\text{Al}(\text{ClO}_3)_3 \cdot 6\text{H}_2\text{O}$, has not been experimentally determined or reported. This guide addresses this data gap by providing a detailed analysis of a closely related and structurally characterized compound: aluminum chloride hexahydrate, $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$. The well-documented crystal structure of this compound serves as a valuable comparative model, offering insights into the probable coordination chemistry and structural motifs that might be anticipated for **aluminum chlorate** hexahydrate. This document summarizes the crystallographic data for aluminum chloride hexahydrate, details the experimental protocols typically employed for such structural determinations, and presents visualizations to aid in the understanding of its atomic arrangement.

Current Status of Aluminum Chlorate Hexahydrate Crystallography

Extensive searches of prominent chemical and crystallographic databases, including PubChem, the Crystallography Open Database (COD), and the Inorganic Crystal Structure Database (ICSD), yielded no experimental data on the crystal structure of **aluminum chlorate** hexahydrate. While its chemical formula and molar mass are known, its three-dimensional atomic arrangement, including unit cell parameters, space group, and atomic coordinates,

remains uncharacterized in the public domain. This absence of data suggests that the compound may be challenging to synthesize in a single-crystal form suitable for diffraction studies or that such research has not yet been published. For researchers in materials science and drug development, this represents a notable gap in the fundamental characterization of this compound.

A Comparative Analysis: The Crystal Structure of Aluminum Chloride Hexahydrate

In the absence of data for the target compound, this guide presents a detailed examination of aluminum chloride hexahydrate, $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$. The structural determination of this compound has been thoroughly investigated, notably through a combined X-ray and neutron diffraction study, providing a complete and precise description of its crystal lattice and atomic arrangement.^{[1][2]}

The structure of aluminum chloride hexahydrate is composed of hexaquaaluminum(III) cations, $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$, and chloride anions, Cl^- .^[3] In this complex, the central aluminum ion is octahedrally coordinated to six water molecules.^[3] These cationic complexes and the chloride anions are linked through a network of hydrogen bonds.^[3]

Crystallographic Data

The quantitative crystallographic data for aluminum chloride hexahydrate are summarized in the table below. This information is derived from a detailed study that utilized both X-ray and neutron diffraction to precisely locate all atoms, including hydrogen.^{[1][2]}

Parameter	Value	Reference
Chemical Formula	$[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$	[3][4]
Crystal System	Hexagonal	[1][2]
Space Group	R-3c	[1][2]
Unit Cell Dimension 'a'	$11.827 \pm 0.006 \text{ \AA}$	[1][2]
Unit Cell Dimension 'c'	$11.895 \pm 0.003 \text{ \AA}$	[1][2]
Molecules per Unit Cell (Z)	6	[2]
Calculated Density	1.644 g/cm^3	[2]

Coordination Environment of the Aluminum Ion

The aluminum ion is at the center of a regular octahedron formed by the oxygen atoms of the six water molecules. The structure consists of chains of these $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ cations and chloride anions extending parallel to the hexagonal c-axis.[1][2]

Experimental Protocols

The determination of a crystal structure, such as that of aluminum chloride hexahydrate, relies on precise experimental techniques. The following sections outline the methodologies that would be applied to characterize the crystal structure of **aluminum chlorate** hexahydrate, based on established practices.

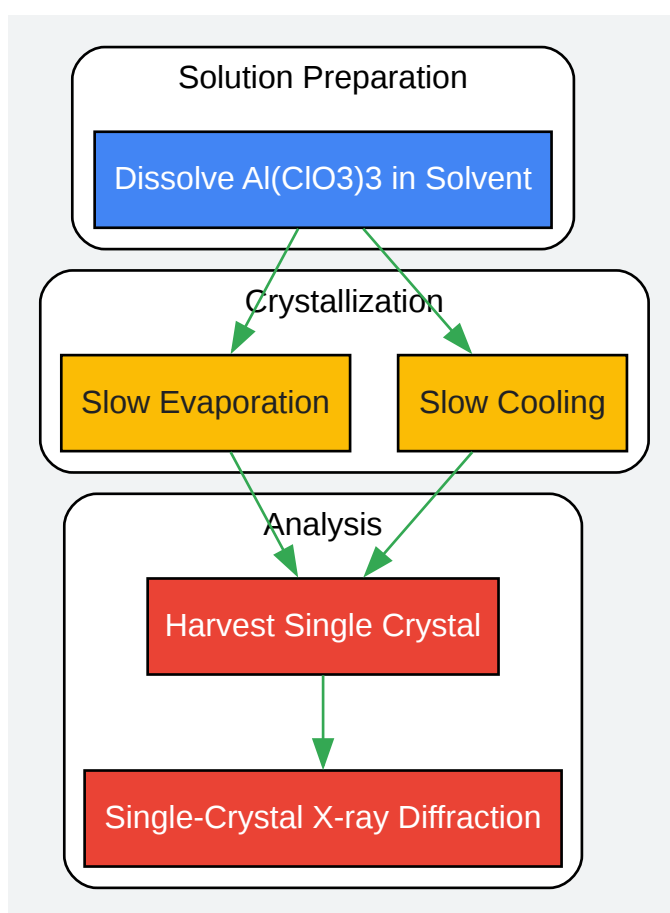
Synthesis and Crystallization

The initial and often most challenging step is the growth of high-quality single crystals. For hydrated salts like aluminum chloride hexahydrate, this is typically achieved by slow evaporation of a saturated aqueous solution or by inducing crystallization from a solution saturated with hydrogen chloride gas to reduce solubility.[5][6][7]

General Crystallization Workflow:

- **Preparation of a Supersaturated Solution:** A solution of the compound is prepared at an elevated temperature to achieve supersaturation.

- **Slow Cooling or Evaporation:** The solution is then allowed to cool slowly or the solvent is allowed to evaporate gradually. Slow processes are crucial for the formation of large, well-ordered single crystals.[8]
- **Crystal Harvesting:** Once formed, the crystals are carefully harvested from the mother liquor.



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A generalized workflow for the synthesis and analysis of single crystals.

Single-Crystal X-ray Diffraction

This is the definitive technique for determining the three-dimensional structure of a crystalline solid.

Experimental Steps:

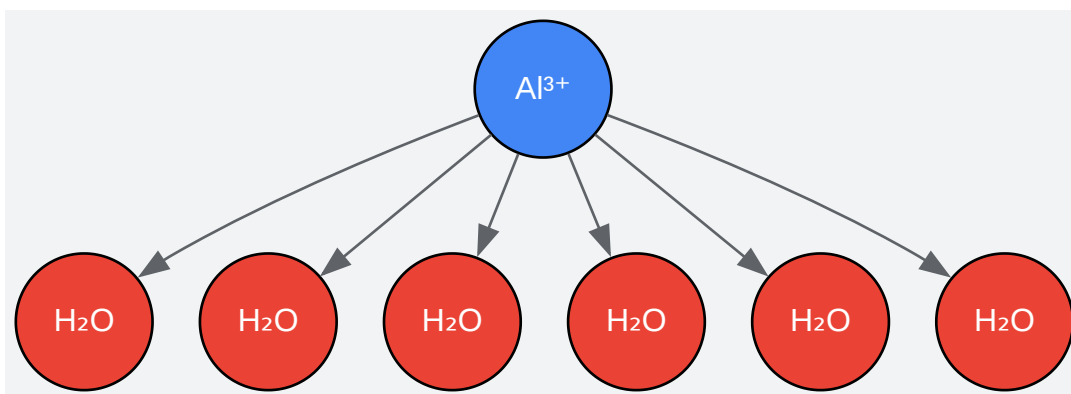
- **Crystal Mounting:** A suitable single crystal (typically < 0.3 mm in all dimensions) is mounted on a goniometer head.[8]
- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The positions of the atoms in the unit cell are determined from the intensities of the diffraction spots. This initial model is then refined to best fit the experimental data.

Neutron Diffraction

For hydrated compounds, neutron diffraction is a powerful complementary technique to X-ray diffraction. While X-rays are scattered by electrons, making it difficult to locate hydrogen atoms, neutrons are scattered by atomic nuclei. This allows for the precise determination of the positions of hydrogen atoms, which is crucial for understanding hydrogen bonding networks.[1] [2] The study of aluminum chloride hexahydrate utilized neutron diffraction to determine the coordinates of the hydrogen atoms.[1][2]

Structural Visualization

The following diagram illustrates the octahedral coordination of the aluminum ion in the $[Al(H_2O)_6]^{3+}$ cation, which is the fundamental building block of the aluminum chloride hexahydrate crystal structure.



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Octahedral coordination of the $[Al(H_2O)_6]^{3+}$ cation.

Conclusion

While the crystal structure of **aluminum chlorate** hexahydrate remains undetermined, the detailed structural information available for aluminum chloride hexahydrate provides a robust framework for understanding the likely coordination environment of the aluminum ion in such hydrated salts. The methodologies outlined in this guide represent the standard experimental pathway for the determination of new crystal structures. The elucidation of the crystal structure of **aluminum chlorate** hexahydrate would be a valuable contribution to the field of inorganic chemistry and materials science, and the data and protocols presented herein for its chloride analog offer a solid foundation for such an endeavor.

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